

2-Amino-6-bromophenol stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-6-bromophenol

Cat. No.: B1283759

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An In-depth Technical Guide on the Stability and Storage of 2-Amino-6-bromophenol

For researchers, scientists, and drug development professionals, ensuring the integrity of chemical reagents is paramount to the validity and success of their work. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Amino-6-bromophenol** (CAS No: 28165-50-6), a key intermediate in various synthetic applications. Understanding its stability profile is crucial for minimizing degradation, ensuring experimental reproducibility, and maintaining safety in the laboratory.

Recommended Storage Conditions and Handling

Proper storage is the first line of defense in maintaining the chemical integrity of **2-Amino-6-bromophenol**. The compound is known to be stable under specific conditions, but deviations can lead to degradation. Aminophenols, in general, are susceptible to oxidation, which can be accelerated by light, heat, and the presence of oxygen. This oxidation is often visually indicated by a color change of the material.

Table 1: Recommended Storage and Handling Summary

Parameter	Recommendation	Rationale
Temperature	2-8°C or Room Temperature	Cool conditions slow down potential degradation reactions. Specific temperature depends on manufacturer recommendations.
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	Minimizes oxidation of the amino and phenol functional groups.
Light	Keep in a dark place; use amber vials	Protects the compound from photolytic degradation.
Container	Tightly sealed, closed vessels ^[1]	Prevents exposure to moisture and atmospheric oxygen.
Handling	Use in a chemical fume hood ^[1]	To avoid inhalation of the powder.

Chemical Stability and Incompatibilities

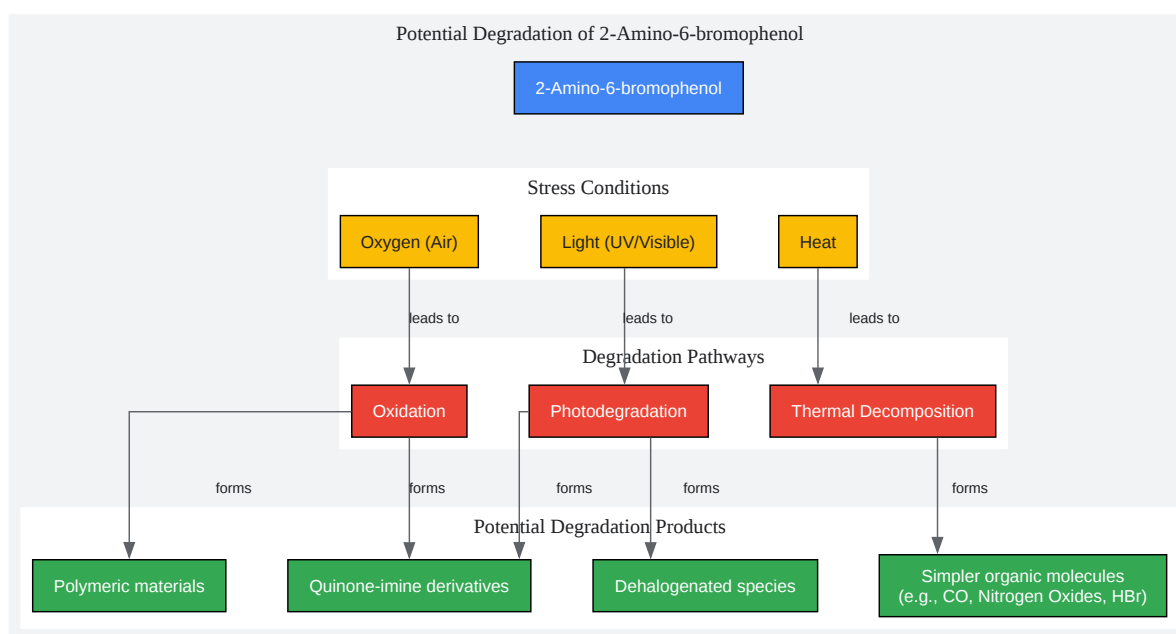
The stability of **2-Amino-6-bromophenol** is influenced by its molecular structure, which includes a phenolic hydroxyl group, an amino group, and a bromine atom on an aromatic ring. These functional groups are susceptible to certain chemical reactions that can lead to degradation.

Table 2: Conditions and Materials to Avoid

Category	Incompatible Agents/Conditions	Potential Outcome
Chemicals	Strong oxidizing agents ^[1]	Can lead to rapid and potentially hazardous oxidation reactions.
Strong acids and bases	May catalyze degradation or react with the functional groups.	
Environmental	Heat, flames, and sparks ^[1]	Risk of thermal decomposition and fire.
Moisture	Can facilitate hydrolytic degradation or other reactions.	
Direct sunlight/UV light	Can induce photolytic degradation.	

Potential Degradation Pathways

While specific degradation kinetic studies for **2-Amino-6-bromophenol** are not readily available in the literature, its potential degradation pathways can be inferred from the known reactivity of its functional groups. The primary routes of degradation are likely to be oxidation and photolysis. Aromatic amines and phenols are particularly susceptible to oxidation, which can lead to the formation of colored polymeric quinoid structures.

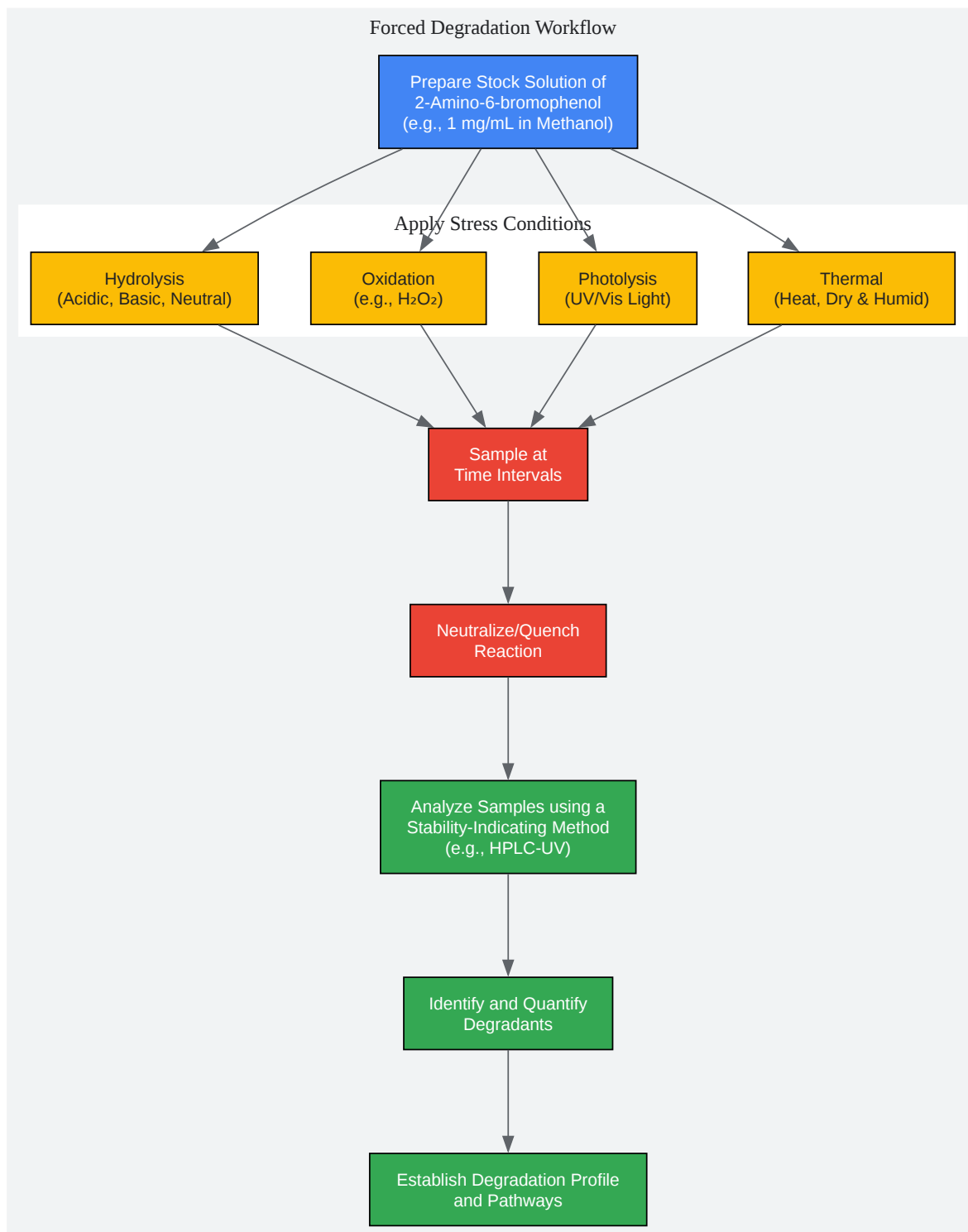


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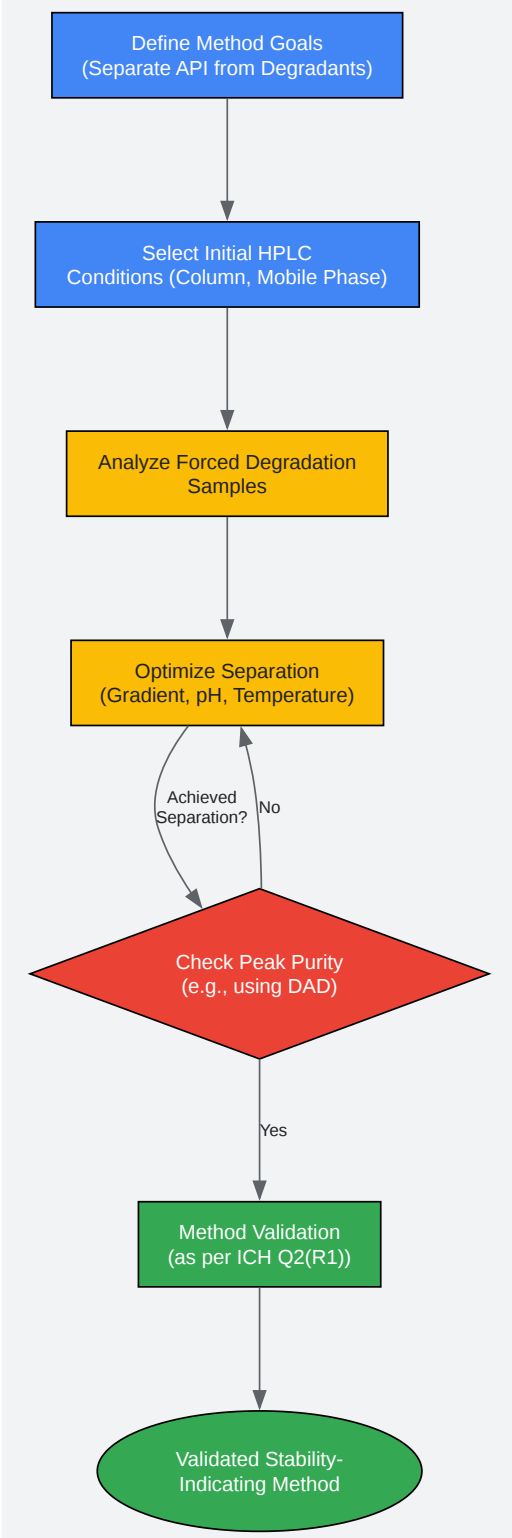
Fig 1. Potential Degradation Pathways for **2-Amino-6-bromophenol**.

Experimental Protocols for Stability Assessment

To rigorously assess the stability of **2-Amino-6-bromophenol** and develop a stability-indicating analytical method, forced degradation (stress testing) studies are essential. These studies, guided by the International Council for Harmonisation (ICH) Q1A(R2) guidelines, involve subjecting the compound to harsh conditions to accelerate its degradation.^{[2][3]}



Stability-Indicating Method Development Workflow

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